

# Decoding the Certificate of Analysis for Estriol-d3: A Technical Guide

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## Compound of Interest

Compound Name: *Estriol-d3*  
Cat. No.: *B15543763*

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The Certificate of Analysis (CoA) is a critical document that ensures the quality, purity, and identity of a reference standard. For a deuterated compound like **Estriol-d3**, this document takes on added complexity, detailing not only chemical purity but also the extent and location of isotopic labeling. This guide provides an in-depth explanation of a typical CoA for **Estriol-d3**, offering insights into the data presented and the methodologies used to obtain it.

## Product Information and Physical Properties

This section provides fundamental details about the **Estriol-d3** standard.

Parameter	Specification
Product Name	Estriol-d3
Catalogue Number	E589503
CAS Number	79037-36-8[1]
Molecular Formula	C <sub>18</sub> H <sub>21</sub> D <sub>3</sub> O <sub>3</sub> [1]
Molecular Weight	291.40 g/mol [2]
Appearance	White to Off-White Solid
Solubility	Soluble in Methanol, Ethanol, Acetonitrile
Storage	-20°C, Protect from Light[3]

## Analytical Data: Ensuring Identity and Purity

This core section of the CoA presents the quantitative results from various analytical tests performed to confirm the identity, purity, and isotopic enrichment of **Estriol-d3**.

### Identification

Test	Method	Result	Specification
<sup>1</sup> H-NMR Spectroscopy	Nuclear Magnetic Resonance	Conforms to Structure	The <sup>1</sup> H-NMR spectrum is consistent with the structure of Estriol-d3.
Mass Spectrometry (MS)	Electrospray Ionization (ESI-MS)	Conforms to Structure	The mass spectrum shows a parent ion peak corresponding to the molecular weight of Estriol-d3.
Infrared (IR) Spectroscopy	Fourier-Transform Infrared (FTIR)	Conforms to Structure	The IR spectrum displays characteristic absorption bands for the functional groups present in Estriol-d3.

## Purity and Impurities

Test	Method	Result	Specification
Chromatographic Purity	HPLC-UV (280 nm)	99.8%	≥ 98.0%
Isotopic Purity	Mass Spectrometry	99.5%	≥ 98% Isotopic Enrichment[4]
Water Content	Karl Fischer Titration	0.15%	≤ 1.0%
Residual Solvents	Headspace GC-MS	Meets USP <467> requirements	Complies with USP <467> limits for Class 2 and 3 solvents.

## Experimental Protocols

Detailed methodologies are crucial for the replication and verification of the results presented in the CoA.

## High-Performance Liquid Chromatography (HPLC) for Purity

- Instrumentation: Agilent 1260 Infinity II HPLC system with a Diode Array Detector.
- Column: Zorbax Eclipse Plus C18, 4.6 x 150 mm, 3.5  $\mu$ m.
- Mobile Phase: A gradient of Acetonitrile (A) and Water (B). The gradient starts at 30% A, increases to 80% A over 15 minutes, holds for 2 minutes, and then returns to initial conditions.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 280 nm.
- Injection Volume: 10  $\mu$ L.
- Sample Preparation: The **Estriol-d3** standard is accurately weighed and dissolved in methanol to a final concentration of 1 mg/mL.

## Mass Spectrometry (MS) for Identity and Isotopic Purity

- Instrumentation: Agilent 6545 Q-TOF LC/MS.
- Ionization Mode: Electrospray Ionization (ESI), negative ion mode.
- Source Temperature: 325°C.
- Gas Flow: 8 L/min.
- Sheath Gas Temperature: 350°C.
- Sheath Gas Flow: 11 L/min.
- Capillary Voltage: 3500 V.
- Fragmentor Voltage: 175 V.

- Data Acquisition: Full scan mode from  $m/z$  100 to 500.
- Sample Preparation: The sample solution from the HPLC purity analysis is directly infused into the mass spectrometer. Isotopic purity is determined by comparing the peak intensities of the deuterated and non-deuterated species.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity

- Instrumentation: Bruker Avance III HD 500 MHz NMR spectrometer.
- Solvent: DMSO- $d_6$ .
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.
- $^1\text{H}$ -NMR: 16 scans, 2.65 s acquisition time, 1.0 s relaxation delay.
- $^{13}\text{C}$ -NMR: 1024 scans, 1.0 s acquisition time, 2.0 s relaxation delay.
- Sample Preparation: Approximately 5 mg of **Estriol-d3** is dissolved in 0.7 mL of DMSO- $d_6$ .

## Karl Fischer Titration for Water Content

- Instrumentation: Mettler Toledo C30S Coulometric Karl Fischer Titrator.
- Reagent: Hydranal<sup>TM</sup>-Coulomat AG.
- Method: A known weight of the **Estriol-d3** standard (approximately 50 mg) is accurately transferred to the titration vessel containing the Karl Fischer reagent. The titration is performed until the endpoint is reached, and the water content is calculated automatically. The determination of water content is crucial as it can affect the stability and accurate weighing of the standard.[5]

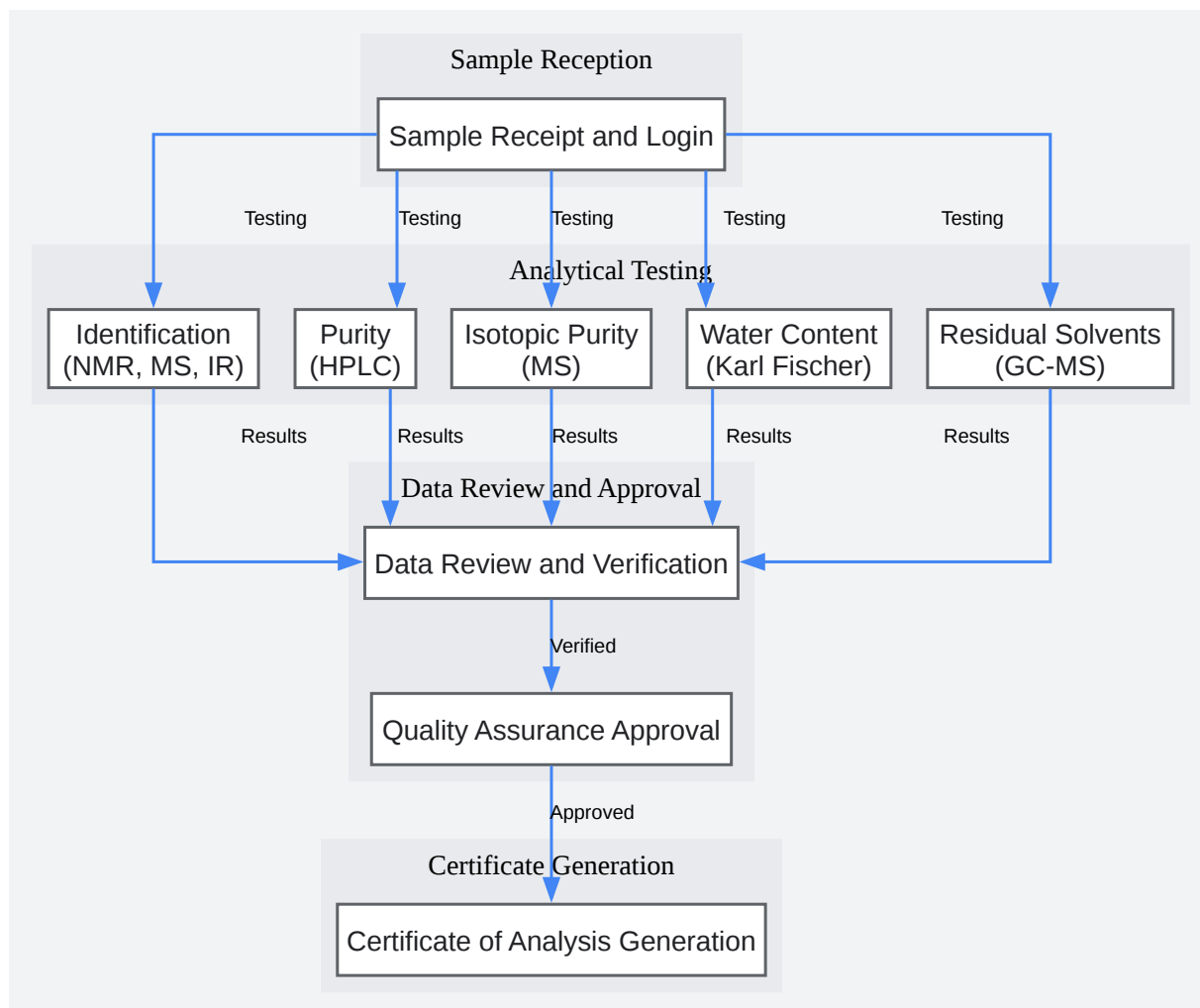
## Headspace Gas Chromatography-Mass Spectrometry (GC-MS) for Residual Solvents

- Instrumentation: Agilent 7890B GC with a 5977A MSD and a 7697A Headspace Sampler.

- Column: DB-624, 30 m x 0.25 mm, 1.4  $\mu$ m.
- Oven Program: 40°C for 5 minutes, then ramp to 240°C at 10°C/min, hold for 5 minutes.
- Carrier Gas: Helium, constant flow of 1.2 mL/min.
- Headspace Sampler: Oven temperature 80°C, loop temperature 90°C, transfer line temperature 100°C.
- Mass Spectrometer: Scan mode from m/z 35 to 350.
- Sample Preparation: A known amount of **Estriol-d3** is weighed into a headspace vial and dissolved in a suitable solvent (e.g., DMSO). The vial is sealed and heated in the headspace sampler to allow volatile solvents to partition into the gas phase for injection into the GC-MS. This analysis is critical to ensure that no harmful organic solvents from the synthesis process remain in the final product.[\[6\]](#)[\[7\]](#)

## Visualizing Key Processes and Structures

Diagrams provide a clear and concise representation of complex information.



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### Certificate of Analysis Workflow

## Estriol-d3 Structure



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Chemical Structure of **Estriol-d3**

This technical guide serves as a comprehensive resource for understanding the critical information presented in a Certificate of Analysis for **Estriol-d3**. By detailing the analytical methodologies and presenting the data in a structured format, researchers and drug development professionals can confidently assess the quality and suitability of this reference standard for their applications.

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## References

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